Comprehensive Technical Guide: 5-(Chlorosulfonyl)-2-benzofuran-1(3H)-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Oxo-1,3-dihydro-2-benzofuran-4-sulfonyl chloride*
CAS No.:	*1114822-78-4*
Cat. No.:	*B1418328*

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Core Identity & Nomenclature

This section establishes the precise chemical identity of the compound $C_8H_5ClO_4S$, distinguishing it from potential isomers.

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Attribute	Details
IUPAC Name	5-(Chlorosulfonyl)-2-benzofuran-1(3H)-one
Common Name	5-Chlorosulfonylphthalide
Alternative Name	3-Oxo-1,3-dihydro-2-benzofuran-5-sulfonyl chloride
CAS Registry Number	56622-76-5
Molecular Formula	$C_8H_5ClO_4S$
Molecular Weight	232.64 g/mol
SMILES	O=C1OCC2=C1C=C(S(=O)(=O)Cl)C=C2
Core Structure	Phthalide (Isobenzofuranone) fused ring system with a sulfonyl chloride substituent.[1][2][3][4][5][6][7]

Structural Analysis

The compound consists of a phthalide (isobenzofuran-1(3H)-one) core, which is a bicyclic system comprising a benzene ring fused to a

-lactone. The sulfonyl chloride group (

) is attached at position 5 of the benzene ring.

- Numbering Logic: In the 2-benzofuran-1(3H)-one system, the carbonyl carbon is C1, the oxygen is at position 2, and the methylene carbon is C3. The aromatic ring carbons are numbered 4, 5, 6, and 7. The sulfonyl group at position 5 is meta to the carbonyl group and para to the methylene bridge (though connectivity depends on specific resonance contributors).

Synthesis & Production Protocols

The synthesis of 5-(chlorosulfonyl)phthalide is typically achieved through electrophilic aromatic substitution (chlorosulfonation) of the parent phthalide.

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Experimental Workflow

Reagents: Phthalide (1.0 eq), Chlorosulfonic acid (

, excess), Thionyl chloride (

, optional for workup). Conditions: Controlled heating (typically 60–100°C).

Step-by-Step Protocol:

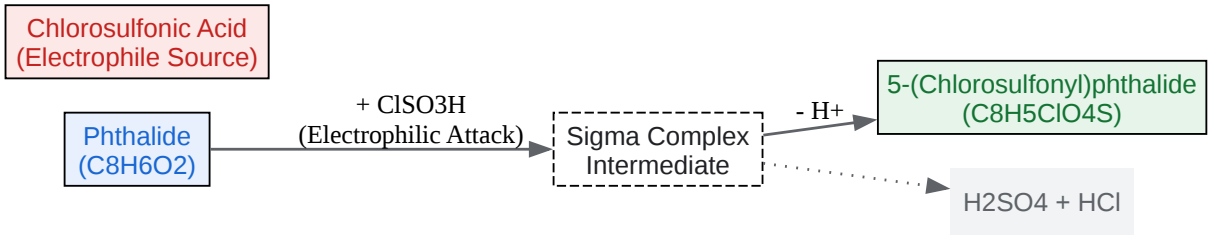
- Charge: Place neat chlorosulfonic acid (4–6 equivalents) in a dry, glass-lined reactor equipped with a scrubber for HCl gas.
- Addition: Slowly add phthalide portion-wise at room temperature. The reaction is exothermic; maintain temperature

  during addition.
- Reaction: Heat the mixture to 60–80°C for 2–4 hours. The electrophilic sulfonyl group attacks the aromatic ring.
  - Note: The directing effects of the lactone ring (carbonyl is deactivating/meta-directing; alkyl-oxygen is activating/ortho-para directing) favor substitution at positions 5 and 6. Optimization is required to maximize the 5-isomer yield or separate it from the 6-isomer.
- Quench: Cool the reaction mass to ambient temperature and slowly pour onto crushed ice/water with vigorous stirring.
- Isolation: The product precipitates as a white to off-white solid. Filter, wash with cold water to remove residual acid, and dry under vacuum.
- Purification: Recrystallization from dry toluene or chloroform/hexane.

Reaction Mechanism Visualization

The following diagram illustrates the chlorosulfonation pathway.

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Caption: Electrophilic chlorosulfonation of phthalide yielding 5-(chlorosulfonyl)-2-benzofuran-1(3H)-one.

Chemical Reactivity & Applications

As a sulfonyl chloride, $C_8H_5ClO_4S$ is a versatile electrophile used primarily as a building block in medicinal chemistry.

Key Reaction Pathways

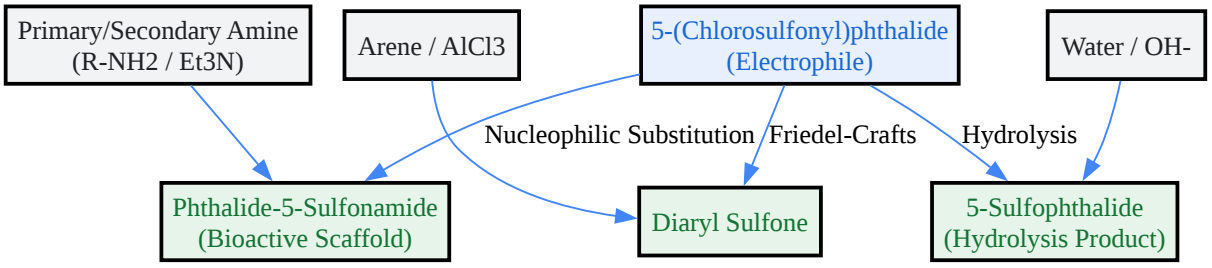
- Sulfonamide Formation (Aminolysis):
  - Reacts with primary or secondary amines (
) in the presence of a base (e.g., Triethylamine, Pyridine) to form sulfonamides.
  - Application: Synthesis of biologically active sultams and enzyme inhibitors.
- Hydrolysis:
  - Reacts with water to form 5-sulfophthalide (sulfonic acid derivative).
  - Precaution: Must be stored under inert atmosphere to prevent degradation.
- Friedel-Crafts Sulfonylation:
  - Can react with aromatic compounds in the presence of Lewis acids (
) to form diaryl sulfones.

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Drug Development Utility

The phthalide moiety is a "privileged structure" in drug discovery, often serving as a pharmacophore or a pro-drug moiety (e.g., releasing the active acid upon lactone hydrolysis in vivo).

- Target Classes: Carbonic anhydrase inhibitors, anti-inflammatory agents, and potential anticancer scaffolds.
- Sultam Synthesis: The sulfonyl group can participate in intramolecular cyclizations to form bicyclic sultams, which are bioisosteres of lactams and known for high metabolic stability.



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Caption: Divergent synthetic utility of 5-(chlorosulfonyl)phthalide in generating functionalized bioactive molecules.

Safety & Handling (E-E-A-T)

Hazard Classification: Corrosive (Skin Corr. 1B), Moisture Sensitive.

- Mechanism of Toxicity: Releases HCl gas upon contact with moisture/mucous membranes. Causes severe skin burns and eye damage.
- Storage: Store at 2–8°C under Argon or Nitrogen. Keep container tightly closed.
- Disposal: Quench carefully into a large volume of dilute alkaline solution (NaOH/Ice) before neutralizing and disposing of as hazardous organic waste.

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